

physical properties of 5-Ethyl-2,4-dimethylaniline hydrochloride

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Compound of Interest

Compound Name: *5-Ethyl-2,4-dimethylaniline hydrochloride*

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Technical Guide: 5-Ethyl-2,4-dimethylaniline Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Ethyl-2,4-dimethylaniline hydrochloride is an aromatic amine salt with the chemical formula $C_{10}H_{16}ClN$.^{[1][2]} It serves as a key intermediate in the synthesis of various organic compounds, including dyes and agrochemicals.^[3] This technical guide provides a comprehensive overview of the known physical properties of **5-Ethyl-2,4-dimethylaniline hydrochloride**, detailed experimental protocols for its synthesis and characterization, and a logical workflow for its preparation.

Core Physical Properties

Quantitative data for the physical properties of **5-Ethyl-2,4-dimethylaniline hydrochloride** are not extensively available in the public domain. The following table summarizes the available information and provides data for the closely related compound, 2,4-dimethylaniline hydrochloride, for comparative purposes. Researchers should experimentally determine the properties of **5-Ethyl-2,4-dimethylaniline hydrochloride** for any critical applications.

Property	5-Ethyl-2,4-dimethylaniline hydrochloride	2,4-Dimethylaniline hydrochloride (for comparison)
Molecular Formula	C ₁₀ H ₁₆ ClN[1][2]	C ₈ H ₁₂ ClN[4]
Molecular Weight	185.695 g/mol [1]	157.641 g/mol [4]
Appearance	Data not available	White-Yellow Crystal-Powder at 20°C[4]
Melting Point	Data not available	238°C[4]
Boiling Point	Data not available	Data not available
Solubility	Data not available	Soluble in water[5][6]

Experimental Protocols

Synthesis of 5-Ethyl-2,4-dimethylaniline Hydrochloride

The synthesis of **5-Ethyl-2,4-dimethylaniline hydrochloride** is typically achieved through the N-alkylation of 2,4-dimethylaniline, followed by conversion to the hydrochloride salt.

Materials:

- 2,4-Dimethylaniline
- Ethyl halide (e.g., ethyl bromide or ethyl iodide)
- A suitable base (e.g., potassium carbonate or sodium carbonate)
- Anhydrous solvent (e.g., acetone or acetonitrile)
- Hydrochloric acid (ethanolic or aqueous solution)
- Diethyl ether or other suitable non-polar solvent for extraction and washing
- Anhydrous magnesium sulfate or sodium sulfate for drying

Procedure:

- N-Alkylation: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2,4-dimethylaniline in the anhydrous solvent.
- Add the base to the solution. The base acts as a scavenger for the hydrohalic acid formed during the reaction.
- Slowly add the ethyl halide to the reaction mixture.
- Heat the mixture to reflux and maintain the temperature for several hours until the reaction is complete (monitoring by thin-layer chromatography is recommended).
- Cool the reaction mixture to room temperature and filter to remove the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure to obtain the crude 5-Ethyl-2,4-dimethylaniline (free amine).
- Purification of the Free Amine (Optional but Recommended): The crude product can be purified by column chromatography or distillation under reduced pressure.
- Formation of the Hydrochloride Salt: Dissolve the purified free amine in a minimal amount of a suitable solvent (e.g., diethyl ether or isopropanol).
- Slowly add a solution of hydrochloric acid (e.g., concentrated HCl in ethanol or aqueous HCl) dropwise with stirring.
- The hydrochloride salt will precipitate out of the solution.
- Collect the precipitate by filtration, wash with a small amount of cold diethyl ether, and dry under vacuum to yield **5-Ethyl-2,4-dimethylaniline hydrochloride**.

Determination of Melting Point

Apparatus:

- Melting point apparatus
- Capillary tubes

Procedure:

- Finely powder a small sample of the dry **5-Ethyl-2,4-dimethylaniline hydrochloride**.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a rate of 10-15°C per minute initially.
- Observe the sample closely. When the sample starts to melt, record the temperature as the beginning of the melting range.
- Continue heating at a slower rate (1-2°C per minute) and record the temperature at which the last solid melts. This is the end of the melting range.
- The melting point is reported as the range between these two temperatures.

Determination of Solubility

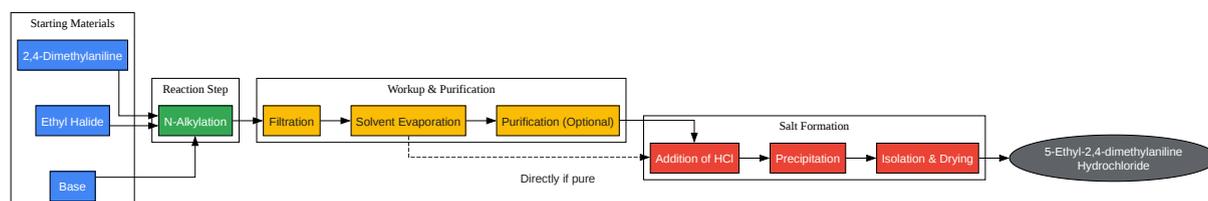
Procedure:

- Qualitative Assessment:
 - To a series of small test tubes, add approximately 10 mg of **5-Ethyl-2,4-dimethylaniline hydrochloride**.
 - To each test tube, add 1 mL of a different solvent (e.g., water, ethanol, methanol, acetone, dichloromethane, toluene).
 - Vortex or shake each tube vigorously for 1-2 minutes.
 - Visually observe whether the solid dissolves completely, partially, or not at all at room temperature.
 - Gently heat the test tubes with insoluble or partially soluble samples to observe if solubility increases with temperature.
- Quantitative Assessment (if required):

- Prepare a saturated solution of the compound in a specific solvent at a controlled temperature by adding an excess of the solid to the solvent and stirring for an extended period.
- Filter the saturated solution to remove the undissolved solid.
- Take a known volume of the clear saturated solution and evaporate the solvent completely.
- Weigh the remaining solid residue.
- Calculate the solubility in terms of g/100 mL or other appropriate units.

Logical Workflow: Synthesis of 5-Ethyl-2,4-dimethylaniline Hydrochloride

The following diagram illustrates the logical workflow for the synthesis of **5-Ethyl-2,4-dimethylaniline hydrochloride** from 2,4-dimethylaniline.



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Caption: Synthesis workflow for **5-Ethyl-2,4-dimethylaniline hydrochloride**.

Conclusion

This technical guide provides the currently available information on the physical properties of **5-Ethyl-2,4-dimethylaniline hydrochloride** and outlines standard experimental procedures for its synthesis and characterization. Due to the limited availability of specific experimental data for this compound, researchers are encouraged to perform their own analyses to obtain precise values for its physical properties. The provided synthesis workflow offers a clear and logical guide for the preparation of this important chemical intermediate.

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